

Application Notes & Protocols: Preparing AZ-33 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AZ-33 is a potent and selective inhibitor of lactate dehydrogenase A (LDHA), a key enzyme in anaerobic glycolysis. [1][2][3] With a Kd of 0.093 μ M and an IC50 of 0.5 μ M for LDHA, it serves as a valuable tool for studying metabolic pathways in cancer and other diseases. [1][3] AZ-33 is noted to be cell-impermeable. [1][3] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation of AZ-33 stock solutions.

Data Presentation

A summary of the key quantitative data for **AZ-33** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C25H27N3O6S	[1][2][4]
Molecular Weight	497.6 g/mol	[1][3][4]
Solubility		
DMF	30 mg/mL	[1][3][4]
DMSO	30 mg/mL	[1][3][4]
Ethanol	2 mg/mL	[1][3][4]
PBS (pH 7.2)	Slight	[1][3][4]
Purity	≥98%	[1][4]

Experimental Protocols

This section details the methodology for preparing stock solutions of **AZ-33**. The choice of solvent will depend on the experimental design and the compatibility with the biological system under investigation. DMSO and DMF are the recommended solvents for preparing high-concentration stock solutions.

Materials:

- AZ-33 (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- · N,N-Dimethylformamide (DMF), anhydrous
- · Ethanol, absolute
- Sterile, nuclease-free microcentrifuge tubes
- · Calibrated pipettes and sterile tips
- Vortex mixer



Ultrasonic bath (optional)

Protocol 1: Preparation of a 10 mM AZ-33 Stock Solution in DMSO or DMF

This protocol is suitable for creating a high-concentration stock solution for most in vitro applications.

- Calculate the required mass of AZ-33:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 497.6 g/mol * (1000 mg / 1 g) = 4.976 mg
- Weighing the Compound:
 - Carefully weigh out approximately 4.98 mg of AZ-33 powder and place it into a sterile microcentrifuge tube.
- Solvent Addition:
 - Add 1 mL of anhydrous DMSO or DMF to the microcentrifuge tube containing the AZ-33.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, brief sonication in an ultrasonic bath may be helpful. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3]



Protocol 2: Preparation of a Lower Concentration Stock Solution in Ethanol

Due to the lower solubility of **AZ-33** in ethanol, this protocol is for preparing a lower concentration stock solution.

- Calculate the required mass of AZ-33:
 - To prepare 1 mL of a 1 mg/mL stock solution (approximately 2.01 mM), you will need 1 mg
 of AZ-33.
- Weighing the Compound:
 - Weigh out 1 mg of AZ-33 powder and place it into a sterile microcentrifuge tube.
- Solvent Addition:
 - Add 1 mL of absolute ethanol to the tube.
- Dissolution:
 - Vortex the solution until the compound is fully dissolved. Gentle warming to 37°C may aid in dissolution if necessary.[3]
- Storage:
 - Store the ethanolic stock solution in tightly sealed tubes at -20°C.

Important Considerations:

- Hygroscopic Nature of Solvents: DMSO and DMF are hygroscopic. Use anhydrous solvents
 and handle them in a low-humidity environment to prevent the introduction of water, which
 can affect compound stability and solubility.
- Safety Precautions: Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical compounds and solvents.
- Solution Stability: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to prepare single-use aliquots.[3]



Visualization

The following diagram illustrates the general workflow for preparing an AZ-33 stock solution.



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Caption: Workflow for preparing **AZ-33** stock solutions.

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